

# Tan 999: Application Notes and Protocols for Research and Development

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## Compound of Interest

Compound Name: Tan 999

Cat. No.: B1681919

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## Introduction

**Tan 999** is a naturally occurring indolocarbazole alkaloid isolated from *Nocardioopsis dassonvillei*.<sup>[1][2][3][4][5]</sup> It is structurally related to other well-known protein kinase inhibitors such as staurosporine.<sup>[6][7]</sup> **Tan 999** has garnered interest in the scientific community for its biological activities, including macrophage activation and inhibition of protein kinase C (PKC).<sup>[1][3][6]</sup> These properties suggest its potential as a lead compound in the development of novel therapeutics for immunological disorders and cancer.<sup>[2][8]</sup> This document provides detailed application notes on the solubility of **Tan 999** and protocols for its preparation to aid researchers in their investigations.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	124843-68-1	[1][9]
Molecular Formula	C <sub>29</sub> H <sub>26</sub> N <sub>4</sub> O <sub>4</sub>	[1][9]
Molecular Weight	494.5 g/mol	[1][9]
Appearance	Solid powder	[9]
Purity	>98% (typical)	[9]
IUPAC Name	3,24-dimethoxy-2-methyl-4-methylimino-29-oxa-1,7,17-triazaoctacyclo[12.12.2.12,6.0 7,28.08,13.015,19.020,27.021, 26]nonacosa-8,10,12,14,19,21(26),22,24,27-nonaen-16-one	[1][9]

## Solubility

Proper dissolution of **Tan 999** is critical for accurate and reproducible experimental results. The following table summarizes its known solubility characteristics. It is recommended to perform small-scale solubility tests before preparing stock solutions.

Solvent	Solubility	Concentration	Temperature	Notes	Reference
DMSO	Soluble	Not specified	Room Temperature	Recommended for preparing stock solutions.	<a href="#">[9]</a>
Methanol	Soluble	Not specified	Room Temperature	May be used for certain applications.	<a href="#">[10]</a>
Ethyl Acetate	Soluble	Not specified	Room Temperature	<a href="#">[10]</a>	
Chloroform	Soluble	Not specified	Room Temperature	<a href="#">[10]</a>	
Acetone	Soluble	Not specified	Room Temperature	<a href="#">[10]</a>	
Water	Insoluble	Not specified	Room Temperature	<a href="#">[10]</a>	
n-Hexane	Insoluble	Not specified	Room Temperature	<a href="#">[10]</a>	

#### Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Materials: **Tan 999** powder, anhydrous DMSO, sterile microcentrifuge tubes, and precision pipettes.
- Calculation:
  - Molecular Weight (MW) of **Tan 999** = 494.55 g/mol .
  - To prepare 1 mL of a 10 mM stock solution, weigh out 4.9455 mg of **Tan 999**.
- Procedure:

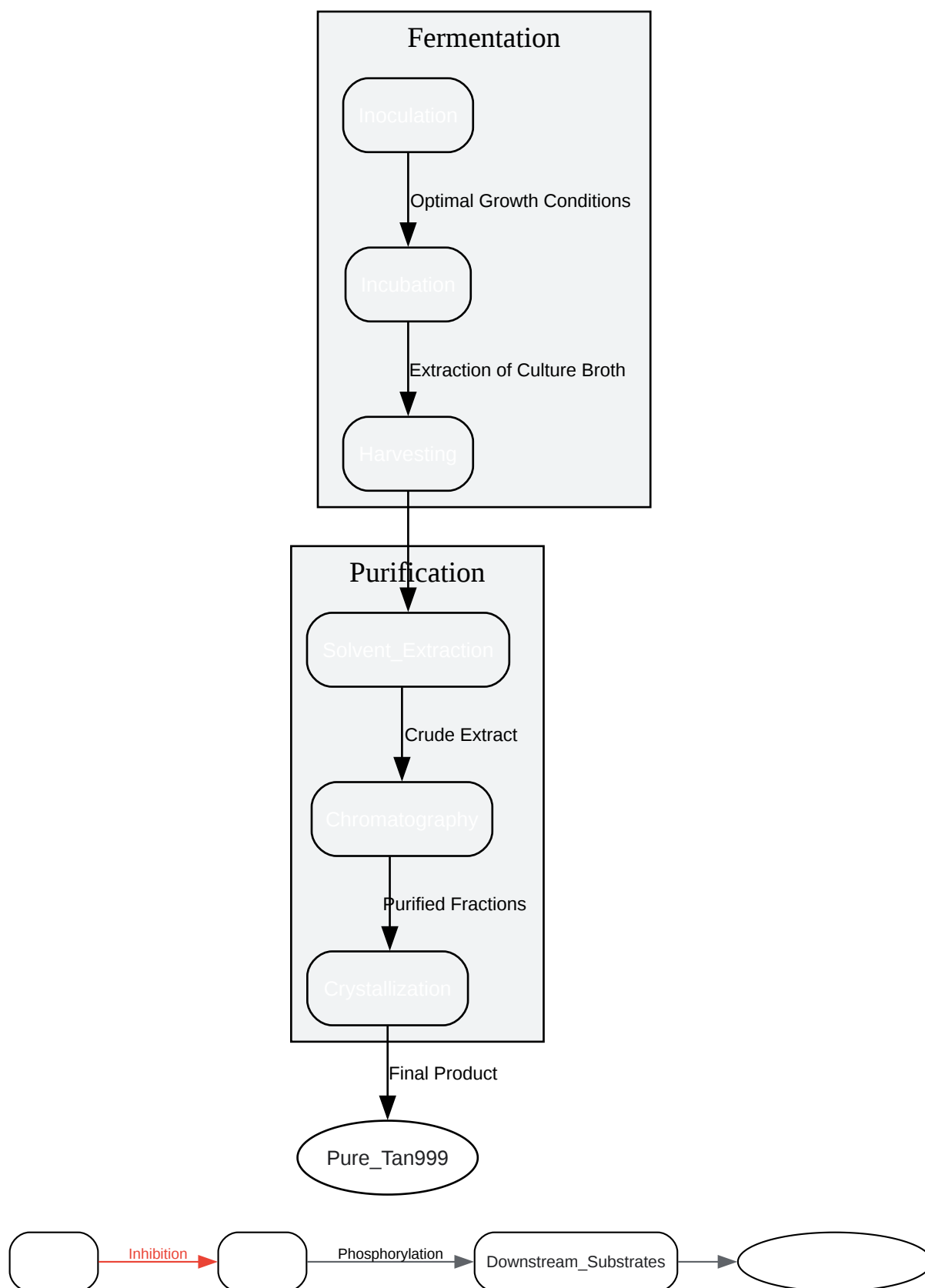
- Weigh the calculated amount of **Tan 999** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO (e.g., 1 mL for 4.9455 mg).
- Vortex the solution until the powder is completely dissolved. Gentle warming (37°C) may aid in dissolution.
- Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks).<sup>[9]</sup> Protect from light.

## Preparation and Synthesis

**Tan 999** is a natural product that can be obtained through fermentation and isolation or through chemical synthesis of its core structure.

## Fermentation and Isolation from *Nocardioopsis dassonvillei*

This protocol outlines the general steps for obtaining **Tan 999** from its natural source. Optimization of culture conditions and purification steps may be required.



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